

An In-depth Technical Guide to the Chemical Structure of Leucinostatin K

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Compound of Interest

Compound Name: *Leucinostatin K*

Cat. No.: *B1674800*

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Abstract

Leucinostatin K is a member of the leucinostatin family of peptide antibiotics produced by fungi of the *Paecilomyces* genus, notably *Paecilomyces marquandii* and *Paecilomyces lilacinus*.^{[1][2]} These non-ribosomally synthesized peptides exhibit a range of biological activities, including antimicrobial, antitumor, and antiprotozoal effects. The unique structural features of leucinostatins, including the presence of a tertiary amine-oxide terminal group in **Leucinostatin K**, contribute to their biological potency. This technical guide provides a comprehensive overview of the chemical structure of **Leucinostatin K**, including its detailed molecular composition, stereochemistry, and the experimental data supporting its elucidation. It also summarizes its known biological activities and mechanism of action, offering valuable insights for researchers in natural product chemistry, drug discovery, and molecular biology.

Chemical Structure of Leucinostatin K

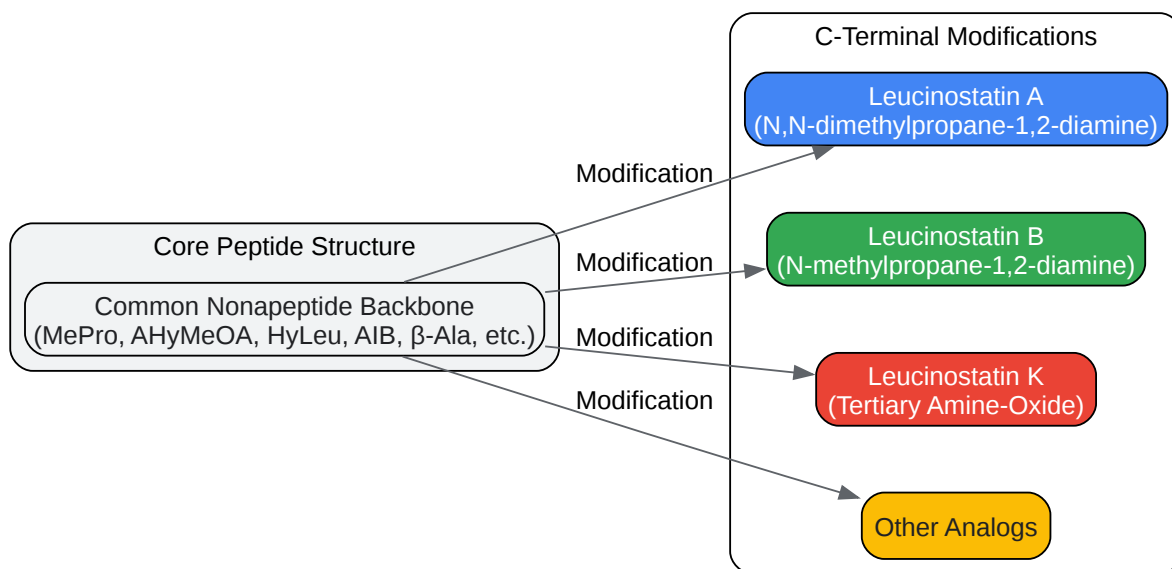
Leucinostatin K is a complex nonapeptide characterized by the presence of several non-proteinogenic amino acids and a unique tertiary amine-oxide moiety at its C-terminus. Its chemical formula is $C_{62}H_{111}N_{11}O_{14}$ with a molecular weight of 1234.63 g/mol .

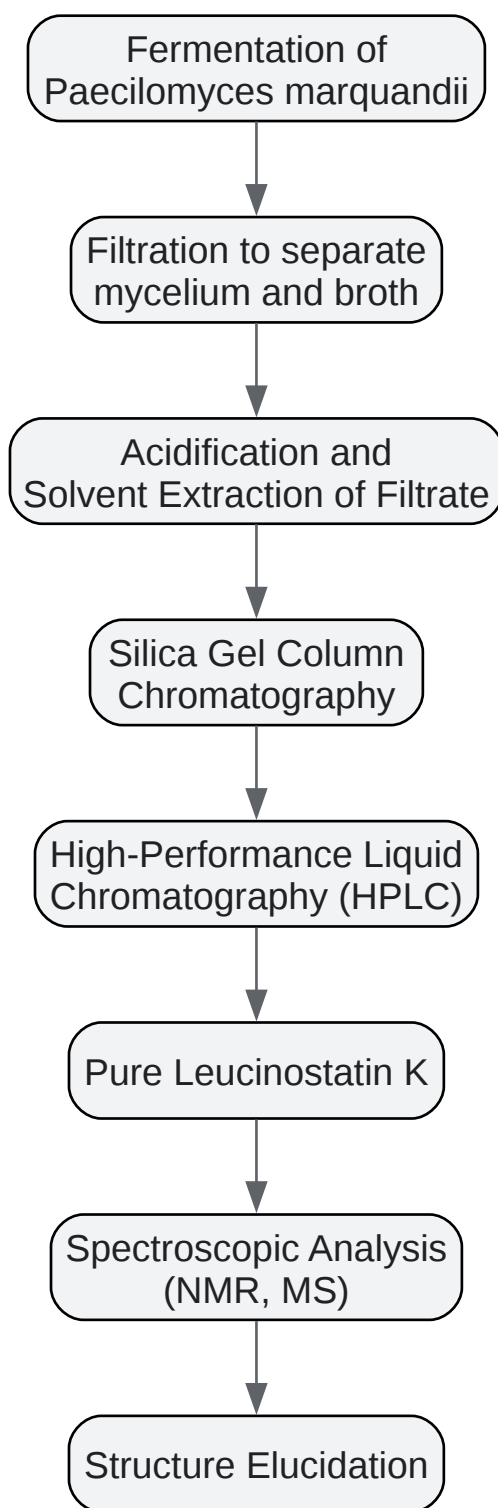
Amino Acid Composition and Sequence

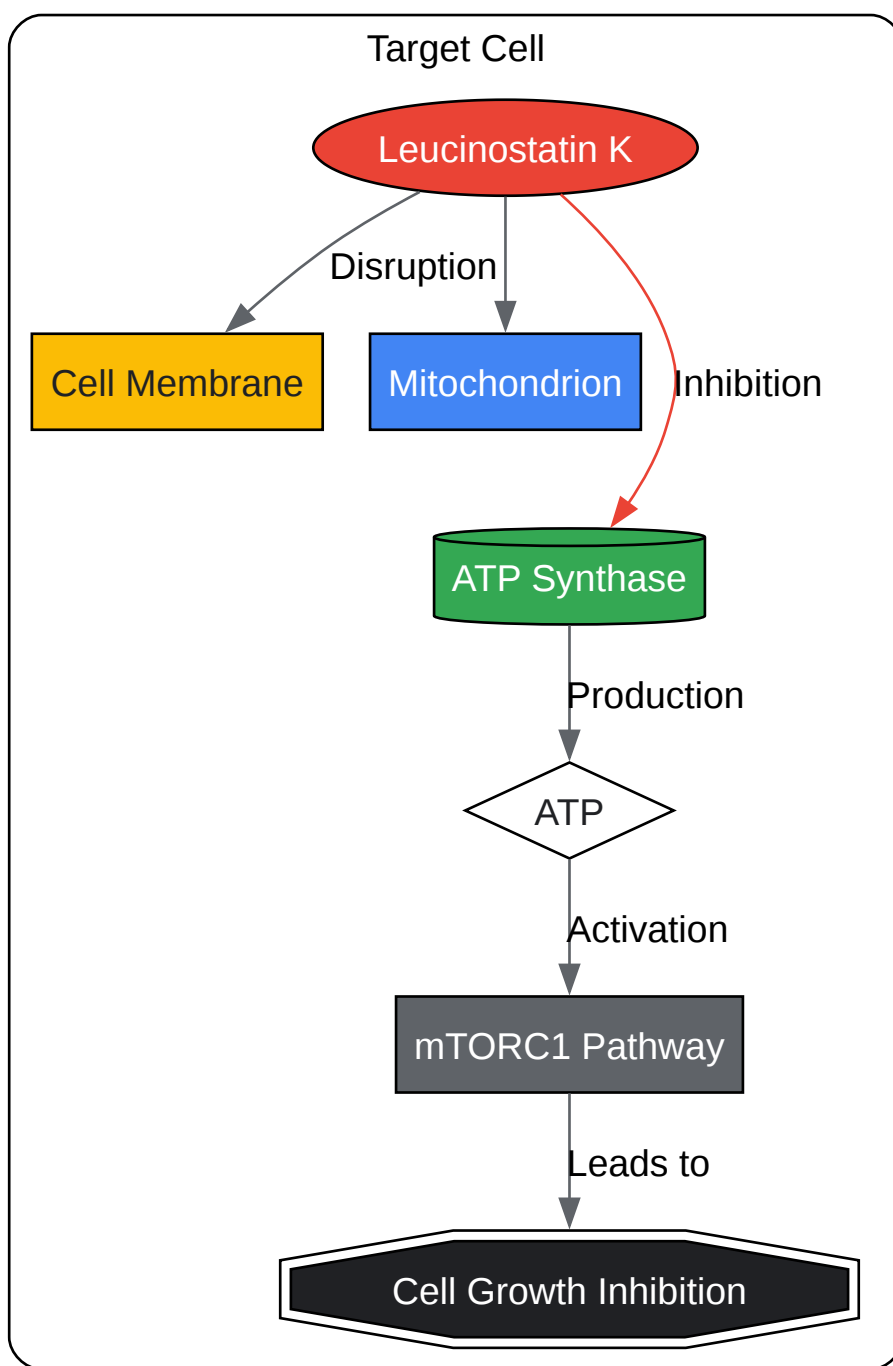
The core structure of **Leucinostatin K** is a linear peptide chain composed of nine amino acid residues. While the exact sequence was determined through detailed spectroscopic analysis, a representative structure of the leucinostatin family, Leucinostatin A, consists of residues such as 4-methyl-L-proline (MePro), 2-amino-6-hydroxy-4-methyl-8-oxodecanoic acid (AHyMeOA), hydroxyleucine (HyLeu), α -aminoisobutyric acid (AIB), and β -Alanine.[3] **Leucinostatin K** shares this core peptide backbone but is distinguished by a modification at the C-terminal diamine.

The definitive feature of **Leucinostatin K**, along with Leucinostatin H, is the presence of a tertiary amine-oxide terminal group.[1] This modification significantly influences the molecule's polarity and potential interactions with biological targets.

Visual Representation of the Leucinostatin Family Relationship:







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References

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- 2. wi.knaw.nl [wi.knaw.nl]
- 3. Biosynthesis of Antibiotic Leucinostatins in Bio-control Fungus *Purpureocillium lilacinum* and Their Inhibition on *Phytophthora* Revealed by Genome Mining | PLOS Pathogens [journals.plos.org]
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